

# Carbuterol-d9: An In-depth Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: Carbuterol-d9

Cat. No.: B15553730

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data, handling precautions, and technical information for **Carbuterol-d9**, a deuterated analog of the  $\beta$ 2-adrenergic receptor agonist, Carbuterol. This document is intended for use by professionals in research, and drug development who are utilizing **Carbuterol-d9** as an internal standard in analytical and pharmacokinetic studies.

## Chemical and Physical Properties

**Carbuterol-d9** is a stable, isotopically labeled form of Carbuterol. The deuteration provides a distinct mass signature for use in mass spectrometry-based analytical methods.

Property	Value
Chemical Name	N-[5-[2-[(1,1-Dimethylethyl-d9)amino]-1-hydroxyethyl]-2-hydroxyphenyl]urea
Synonyms	Carbuterol-d9
Molecular Formula	C <sub>13</sub> H <sub>12</sub> D <sub>9</sub> N <sub>3</sub> O <sub>3</sub>
Molecular Weight	276.38 g/mol
CAS Number	1346747-24-7 (Hemisulfate Salt)

## Safety and Hazard Information

**Carbuterol-d9** is intended for laboratory use only and is not for human or veterinary use. As with any chemical substance, it should be handled by trained personnel in a controlled laboratory environment.

## GHS Classification and Hazard Statements

The following hazard classifications have been identified for **Carbuterol-d9**.

Classification	Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed
Skin Irritation (Category 2)	H315: Causes skin irritation
Eye Irritation (Category 2)	H319: Causes serious eye irritation
Skin Sensitisation (Category 1)	H317: May cause an allergic skin reaction

## Toxicological Data

While specific quantitative toxicological data for **Carbuterol-d9** is not readily available, data for the closely related, non-deuterated compound, Albuterol Sulfate, provides an indication of its low acute toxicity.

Compound	Test	Route	Species	Value
Albuterol Sulfate	LD50	Oral	Rat	> 2500 mg/kg <sup>[1]</sup>
Albuterol Sulfate	LD50	Oral	Mouse	1950 mg/kg <sup>[1]</sup>

It is important to note that the toxicological properties of **Carbuterol-d9** have not been fully investigated and it should be handled with care.

## Handling and Precautionary Measures

Adherence to proper laboratory safety protocols is essential when handling **Carbuterol-d9**.

## Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a laboratory coat.
- Respiratory Protection: Use a NIOSH-approved respirator with an appropriate cartridge if working with powders or aerosols, or if engineering controls are not sufficient.

## Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure eyewash stations and safety showers are readily accessible.

## First-Aid Measures

Exposure	First-Aid Procedure
If Swallowed	Call a poison center or doctor if you feel unwell. Rinse mouth. Do NOT induce vomiting.
If on Skin	Wash with plenty of water. If skin irritation or rash occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
If Inhaled	Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.

## Storage and Disposal

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.

- Disposal: Dispose of contents and container in accordance with local, regional, national, and international regulations.

## Experimental Protocols: Use as an Internal Standard

**Carbuterol-d9** is primarily used as an internal standard for the quantification of Carbuterol in biological matrices by liquid chromatography-tandem mass spectrometry (LC-MS/MS). The following is a representative protocol.

### Preparation of Stock and Working Solutions

- **Carbuterol-d9** Stock Solution (1 mg/mL): Accurately weigh and dissolve **Carbuterol-d9** in a suitable solvent (e.g., methanol) to a final concentration of 1 mg/mL.
- Carbuterol Stock Solution (1 mg/mL): Prepare a stock solution of the non-deuterated Carbuterol standard in the same manner.
- Working Solutions: Prepare serial dilutions of the Carbuterol stock solution in the appropriate solvent to create calibration standards. Prepare a working solution of **Carbuterol-d9** at a fixed concentration to be spiked into all samples (calibration standards, quality controls, and unknown samples).

### Sample Preparation (Protein Precipitation)

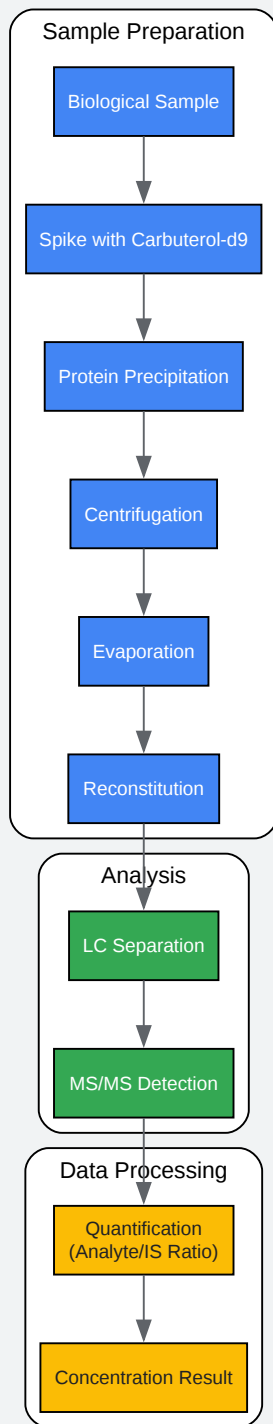
- To 100  $\mu$ L of the biological sample (e.g., plasma), add a fixed volume of the **Carbuterol-d9** internal standard working solution.
- Add 300  $\mu$ L of cold acetonitrile to precipitate proteins.
- Vortex the samples for 1 minute.
- Centrifuge at 10,000 rpm for 10 minutes to pellet the precipitated proteins.
- Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen.
- Reconstitute the residue in a suitable mobile phase for LC-MS/MS analysis.

## LC-MS/MS Analysis

- **Chromatographic Separation:** Use a C18 reverse-phase column with a gradient elution of mobile phases such as 0.1% formic acid in water and 0.1% formic acid in acetonitrile.
- **Mass Spectrometric Detection:** Operate the mass spectrometer in positive electrospray ionization (ESI+) mode with multiple reaction monitoring (MRM). Monitor specific precursor-to-product ion transitions for both Carbuterol and **Carbuterol-d9**.

The following diagram illustrates the general workflow for a bioanalytical method using a deuterated internal standard.

## Bioanalytical Workflow with Deuterated Internal Standard

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Caption: General workflow for bioanalytical sample analysis using a deuterated internal standard.

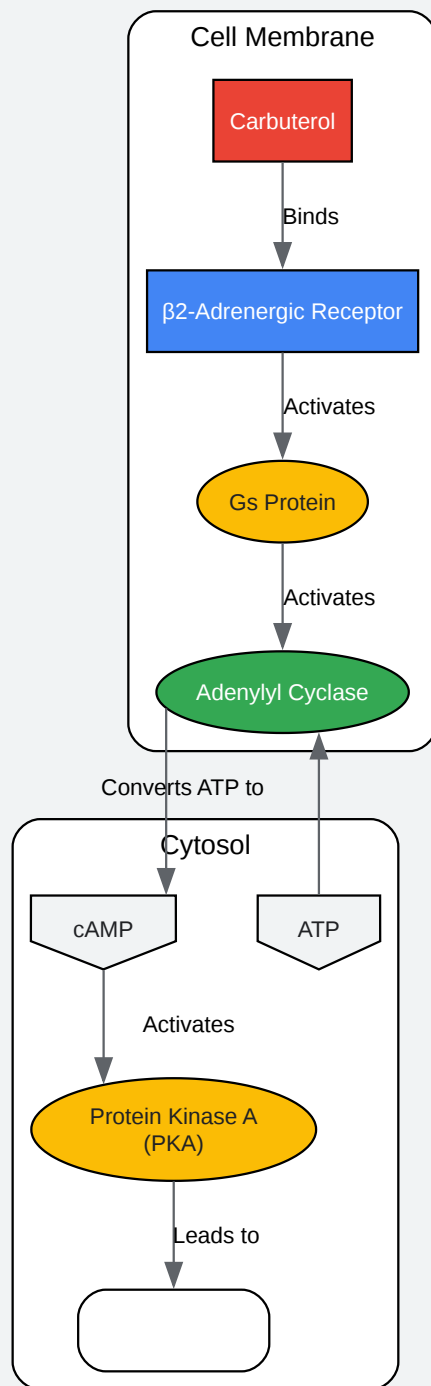
## Mechanism of Action: $\beta$ 2-Adrenergic Signaling Pathway

Carbuterol is a selective  $\beta$ 2-adrenergic receptor agonist. Its therapeutic effect as a bronchodilator is mediated through the activation of the  $\beta$ 2-adrenergic receptor and the subsequent signaling cascade.

Upon binding of Carbuterol to the  $\beta$ 2-adrenergic receptor, a conformational change is induced, leading to the activation of the associated Gs protein. The activated Gs protein, in turn, stimulates adenylyl cyclase, an enzyme that catalyzes the conversion of ATP to cyclic AMP (cAMP). The resulting increase in intracellular cAMP levels activates Protein Kinase A (PKA). PKA then phosphorylates various downstream targets, ultimately leading to the relaxation of airway smooth muscle and bronchodilation.

The following diagram illustrates the  $\beta$ 2-adrenergic signaling pathway.

### $\beta$ 2-Adrenergic Receptor Signaling Pathway



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Caption: Simplified diagram of the  $\beta$ 2-adrenergic receptor signaling cascade initiated by Carbuterol.

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## References

- 1. spectrumchemical.com [spectrumchemical.com]
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